

Application Note and Protocol: Preparation of Dioctanoylglycol (DOG) Stock Solutions

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Compound of Interest

Compound Name: Dioctanoylglycol

Cat. No.: B1662557

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1,2-Dioctanoyl-rac-glycerol (**Dioctanoylglycol** or DOG) is a synthetic, cell-permeable analog of diacylglycerol (DAG), a critical second messenger in cellular signaling.[1] Endogenous DAG is produced by the hydrolysis of phosphatidylinositol and acts as a physiological activator of Protein Kinase C (PKC).[2] DOG mimics this effect, making it an invaluable tool for studying the PKC signaling pathway, which is implicated in numerous cellular processes including cell growth, differentiation, and apoptosis.[3][4] This document provides detailed protocols for the preparation, storage, and handling of DOG stock solutions for use in various research applications.

Physicochemical Properties and Solubility

Proper preparation of DOG stock solutions begins with an understanding of its physical and chemical characteristics.

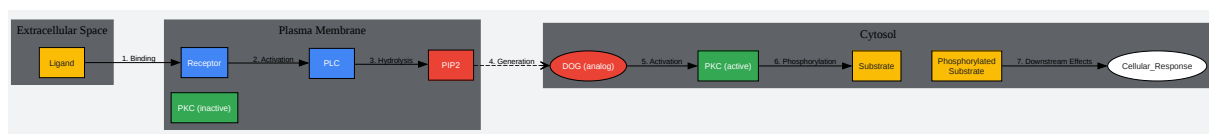
Property	Value	Reference
Synonyms	1,2-Dioctanoyl-rac-glycerol, C8:0 DAG, DiC8	[3][5]
Molecular Formula	C19H36O5	[6]
Molecular Weight	344.5 g/mol	[6]
Appearance	Clear, colorless oil or solid	[7]
Purity	≥95%	[6]

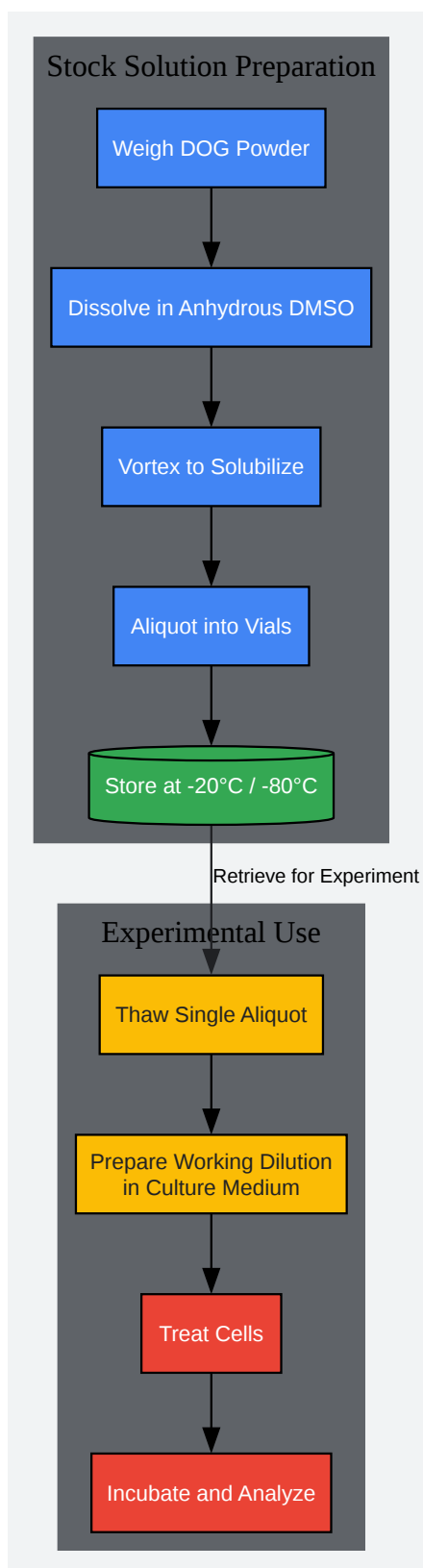
DOG exhibits solubility in a variety of organic solvents. The choice of solvent is critical and depends on the experimental system.

Solvent	Solubility	Reference
DMSO	≥ 7 mg/mL; Soluble to 100 mM	[1][6]
Ethanol	≥ 7 mg/mL; >30 mg/mL	[1][6]
Dimethylformamide (DMF)	≥ 7 mg/mL; >20 mg/mL	[1][6]
Acetonitrile	Supplied as a 100 mg/mL solution	[6]
Chloroform	Soluble	[7]
Methanol	Soluble	[7]
PBS (pH 7.2)	Approx. 250 µg/mL	[6]

Signaling Pathway of Diacylglycerol (DAG) Analogs

DOG, as a DAG analog, activates the Protein Kinase C (PKC) pathway. This pathway is initiated by the activation of cell surface receptors, leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) by phospholipase C (PLC) into two second messengers: inositol 1,4,5-trisphosphate (IP3) and DAG. While IP3 mobilizes intracellular calcium, DAG directly activates PKC at the cell membrane.[4][8]





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